

WS-23 cooling agent chemical properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *2-Isopropyl-N,2,3-trimethylbutanamide*

Cat. No.: *B036289*

[Get Quote](#)

An In-depth Technical Guide to the Chemical Properties of the Cooling Agent WS-23

For: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive examination of the synthetic cooling agent WS-23 (N,2,3-Trimethyl-2-isopropylbutanamide). It is designed to serve as a critical resource for researchers, formulation scientists, and professionals in drug development. This document delves into the fundamental physicochemical properties, mechanism of action, synthesis, and sensory evaluation of WS-23. By integrating data from scientific literature and established experimental protocols, this guide aims to provide the foundational knowledge necessary for the innovative and effective application of this widely utilized cooling agent.

Introduction: The Evolution of Cooling Agents

The pursuit of novel sensory experiences in consumer products has propelled the development of a diverse array of cooling agents. While menthol, a naturally occurring compound, has been a long-standing staple, its characteristic minty aroma and potential for irritation have fueled the search for synthetic alternatives. The "WS" series of cooling agents, developed by Wilkinson Sword, represents a significant leap forward in this field. Among them, WS-23 has gained prominence for its clean, rapid, and primarily front-of-mouth cooling sensation, devoid of a significant odor or aftertaste.^[1] This guide offers a detailed exploration of the chemical properties that define the unique sensory signature of WS-23.

Core Chemical & Physical Properties

A thorough understanding of the fundamental chemical and physical characteristics of WS-23 is essential for its successful incorporation into various formulations. These properties govern its solubility, stability, and ultimately, its performance as a cooling agent.

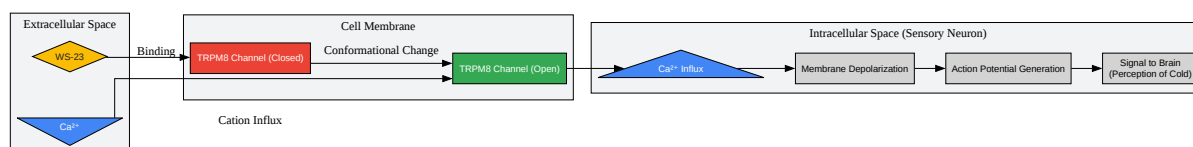
| Property | Value | Source(s) |
|------------------|--|--------------|
| IUPAC Name | N,2,3-Trimethyl-2-isopropylbutanamide | [2][3] |
| Synonyms | 2-Isopropyl-N,2,3-trimethylbutyramide, WS 23 | [4][5] |
| CAS Number | 51115-67-4 | [3][6] |
| Chemical Formula | C ₁₀ H ₂₁ NO | [2] |
| Molecular Weight | 171.28 g/mol | [3] |
| Appearance | White crystalline powder | [1][2][3] |
| Odor | Odorless to a faint, mint-like aroma | [1][2][7] |
| Melting Point | 60-64 °C | [3][6][7] |
| Boiling Point | ~233-234 °C | [4][6] |
| Solubility | Soluble in ethanol, propylene glycol, and oils; slightly soluble in water. | [1][2][3][7] |
| Purity | ≥99% | [3][7] |
| Heat Stability | Stable at temperatures up to 200°C.[3][7] | |

Table 1: Physicochemical Properties of WS-23

Mechanism of Action: The TRPM8 Connection

The cooling sensation imparted by WS-23 is primarily mediated through the activation of the Transient Receptor Potential Melastatin 8 (TRPM8) ion channel.[8][9][10] TRPM8 is a non-selective cation channel expressed in sensory neurons and is activated by cold temperatures (generally below 28°C) and chemical agonists.[8][10]

Upon binding to the TRPM8 receptor, WS-23 induces a conformational change in the channel, leading to its opening. This allows for an influx of cations, predominantly Ca^{2+} and Na^{+} , into the neuron. The resulting depolarization generates an action potential that travels to the brain, where it is perceived as a cooling sensation.

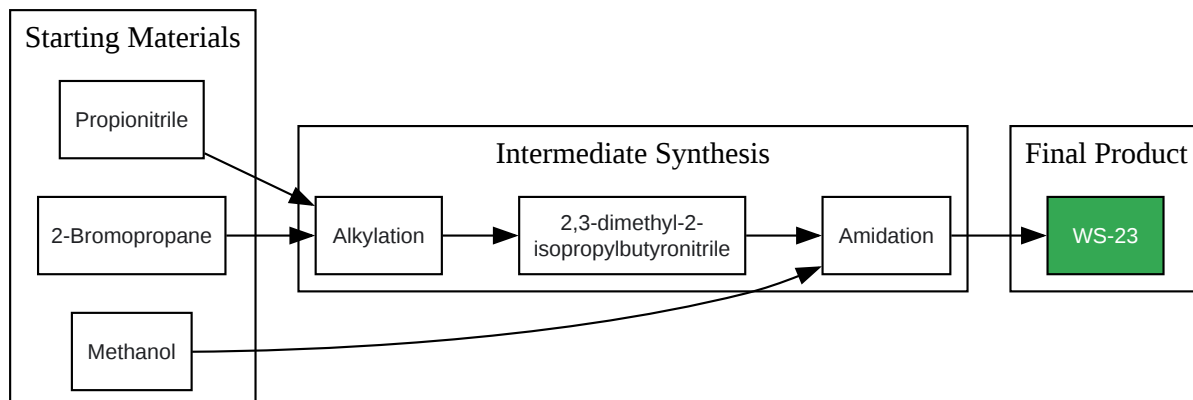


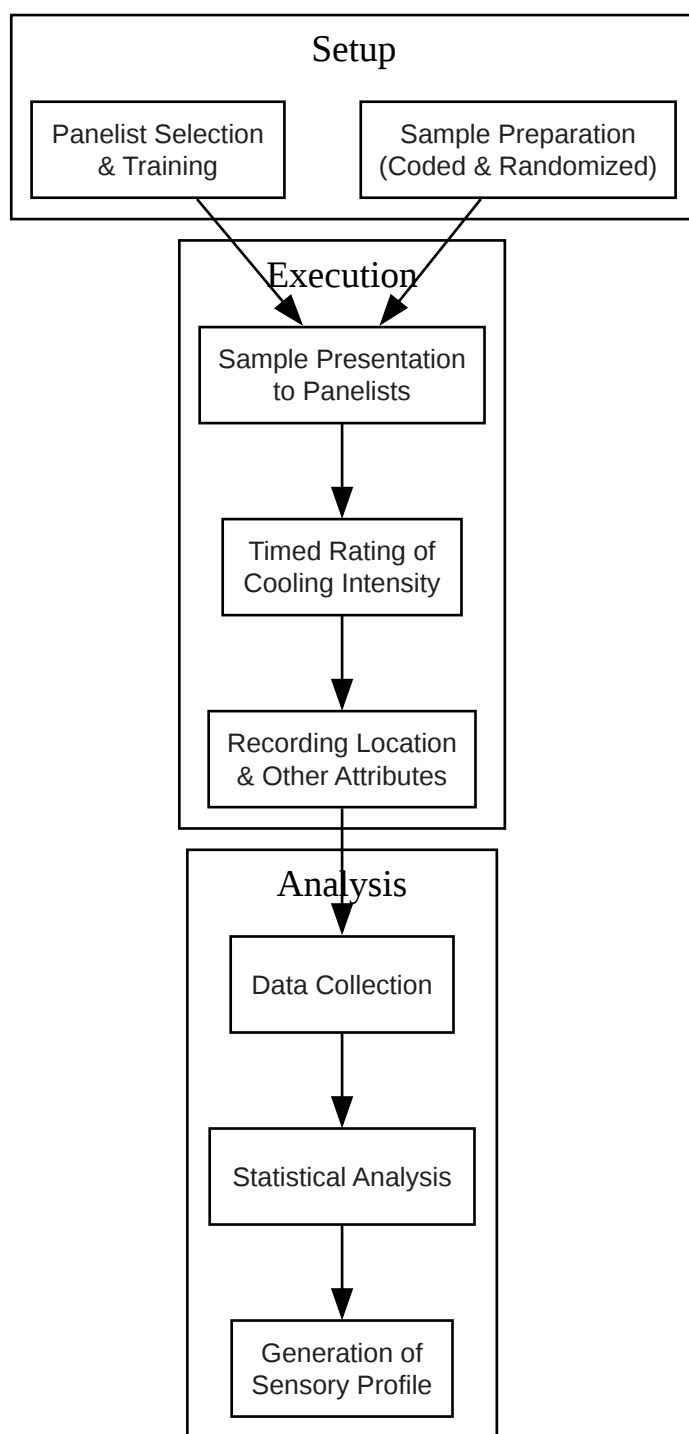
[Click to download full resolution via product page](#)

Figure 1: Signaling pathway of WS-23-induced cooling sensation via TRPM8 activation.

Synthesis of N,2,3-Trimethyl-2-isopropylbutanamide (WS-23)

The synthesis of WS-23 is a multi-step process that demands precise control over reaction conditions to achieve high purity and yield. A generalized synthetic route is outlined below.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Chemical Structure and Physical Properties of WS-23 Factory Sell Top Quality [biolyphar.com]
- 2. sxrebecca.com [sxrebecca.com]
- 3. Cooling agent WS-23 [titanos.com]
- 4. 2-Isopropyl-N,2,3-trimethylbutyramide is used as a cooling agent in foods and cosmetics [handom-chem.com]
- 5. Shop N 2 3-TRIMETHYL-2-ISOPROPYLBUTANAMIDE (WS-23) Online | SARA Research & Development Centre [sararesearch.com]
- 6. WS-23, 51115-67-4 [thegoodscentscopy.com]
- 7. redox.com [redox.com]
- 8. Modulation of Thermoreceptor TRPM8 by Cooling Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 9. rebeccabio.com [rebeccabio.com]
- 10. TRPM8: The Cold and Menthol Receptor - TRP Ion Channel Function in Sensory Transduction and Cellular Signaling Cascades - NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [WS-23 cooling agent chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b036289#ws-23-cooling-agent-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com